

Benzyl Glycolate: A Comprehensive Technical Guide to Safety, Handling, and Material Safety Data

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Compound of Interest

Compound Name: *Benzyl glycolate*

Cat. No.: *B121983*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safety, handling, and material safety data sheet (MSDS) for **benzyl glycolate**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound. All quantitative data has been summarized into tables for clarity and ease of comparison.

Chemical and Physical Properties

Benzyl glycolate is an organic compound that is the ester of benzyl alcohol and glycolic acid. It is a colorless to pale yellow liquid with a mild, pleasant aroma.^{[1][2]} It is valued for its use in the fragrance and flavoring industries and as a solvent or plasticizer in various applications.^[1]

Table 1: Physical and Chemical Properties of **Benzyl Glycolate**

Property	Value	Reference
CAS Number	30379-58-9	[2][3]
Molecular Formula	C9H10O3	[2][3]
Molecular Weight	166.17 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	136 °C at 19 hPa	[3]
Density	1.171 g/cm ³ at 25 °C	[3]
Flash Point	>113 °C (closed cup)	[3]
Solubility	Soluble in organic solvents, less soluble in water	[1]

Safety and Hazards

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **benzyl glycolate** is classified with the following hazards:

- H315: Causes skin irritation[4]
- H319: Causes serious eye irritation[4]
- H335: May cause respiratory irritation[4]

Currently, there is limited specific toxicological data available for **benzyl glycolate**. Most safety data sheets indicate "no data available" for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity.[3] One source suggests it may have mild skin irritant properties.[1][2] Another indicates it has shown biological activity related to toll-like receptor 4 (TLR-4) and may have a role in modulating immune responses.[5]

Due to the lack of extensive toxicological data, caution should be exercised when handling this compound.

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **benzyl glycolate** and ensuring a safe laboratory environment.

- Handling: Avoid contact with skin, eyes, and clothing.^[6] Do not breathe mist or vapor.^[6] Ensure adequate ventilation and work under a chemical fume hood.^[6]^[7] Wash hands thoroughly after handling.^[6]
- Storage: Store in a cool, dry, and well-ventilated area.^[6]^[8] Keep the container tightly closed.^[6]^[8] Store away from incompatible materials such as strong oxidizing agents.^[3]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is recommended when handling **benzyl glycolate**:

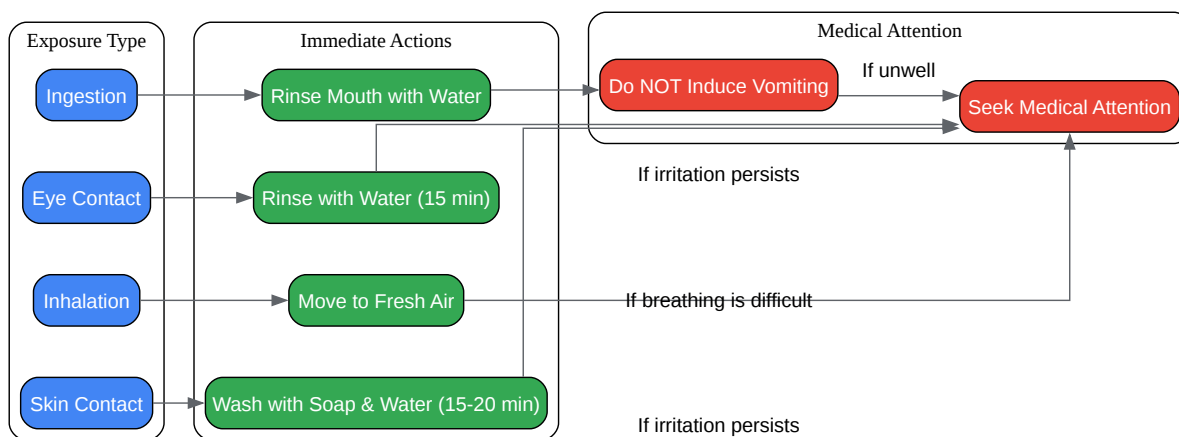
Table 2: Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification	Reference
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must comply with ANSI Z87.1 standards. A face shield may be required for splash hazards.	[6]
Hand Protection	Chemical-resistant gloves	Disposable nitrile gloves are suitable for short-term protection. Always inspect gloves before use and change them immediately upon contamination.	[6]
Body Protection	Laboratory Coat	A standard lab coat should be worn and buttoned to protect skin and clothing. For larger quantities or splash potential, a chemically resistant gown is recommended.	[6][8]
Respiratory Protection	NIOSH-approved respirator	Not generally required under normal use with adequate ventilation. If aerosols or mists are generated, or if working in a poorly ventilated area, a respirator may be necessary.	[6][8]

First-Aid Measures

In the event of exposure to **benzyl glycolate**, follow these first-aid procedures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[6][8][9]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15-20 minutes.[6][8][9] Remove contaminated clothing.[6][9] If skin irritation or a rash occurs, get medical advice.[6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[6][8] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[6][10] If eye irritation persists, seek medical attention.[6]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[6][8]



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First-Aid Procedures for **Benzyl Glycolate** Exposure.

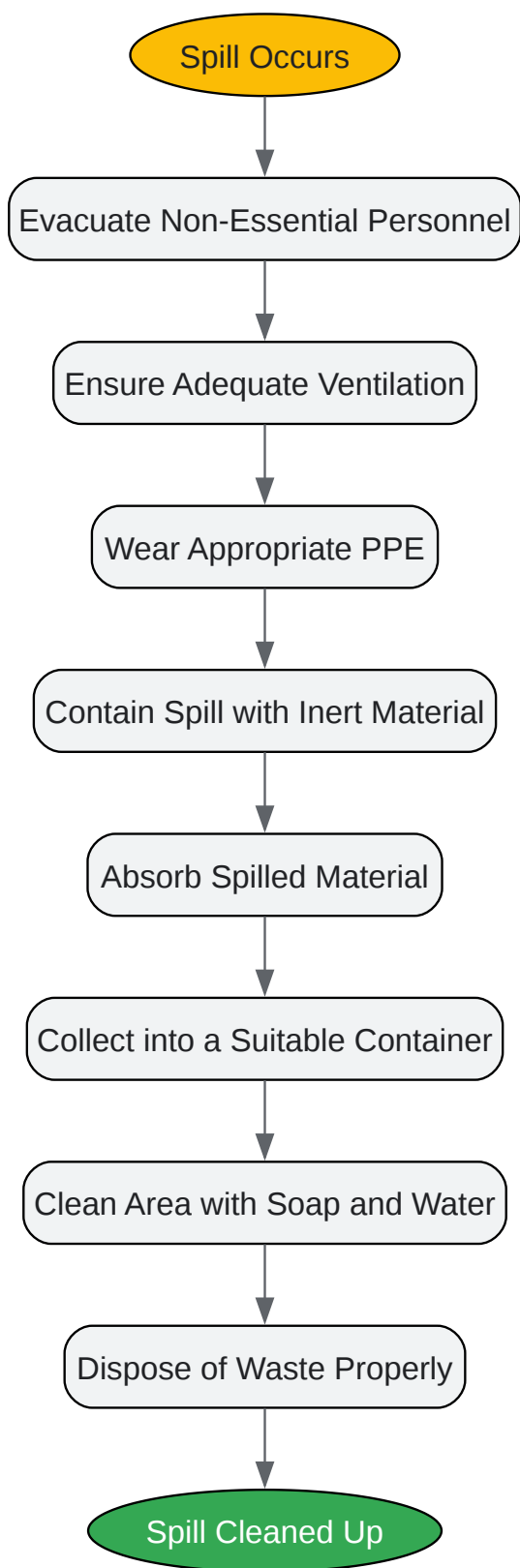
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards Arising from the Chemical: In case of fire, hazardous gases such as carbon monoxide can be generated.[11]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus and full firefighting turnout gear.[12]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate environmental contamination and ensure safety:

- Personal Precautions: Ensure adequate ventilation. Evacuate non-essential personnel. Avoid breathing vapors, mist, or gas.[8]
- Environmental Precautions: Prevent product from entering drains.[8]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, earth) and collect it into a suitable container for disposal.[11] Clean the affected area with soap and water.[6]



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Workflow for Handling Accidental Releases.

Experimental Protocols for Toxicity Testing

While specific experimental data for **benzyl glycolate** is limited, the following are summaries of standard OECD guidelines that would be used to assess the toxicity of such a chemical.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.[\[1\]](#)[\[13\]](#)

- Principle: A stepwise procedure is used with a limited number of animals per step. The substance is administered orally to a group of animals at one of the defined dose levels. The outcome of the test (survival or death of the animals) determines the next step: dosing at a higher or lower dose level, or cessation of testing.
- Animal Model: Typically, rats are used.[\[14\]](#)
- Procedure:
 - Animals are fasted prior to dosing.[\[14\]](#)
 - The test substance is administered in a single dose by gavage.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[\[15\]](#)
 - A necropsy is performed on all animals at the end of the observation period.
- Data Analysis: The method allows for the classification of the substance into a toxicity category based on the number of animals affected at different dose levels.[\[1\]](#)[\[13\]](#)

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method - OECD Guideline 439

This in vitro method is used to assess the skin irritation potential of a substance.[\[12\]](#)[\[16\]](#)

- Principle: The test substance is applied topically to a reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of

human skin.[7][16] Cell viability is measured to determine the irritant potential.

- Procedure:
 - The test substance is applied to the surface of the RhE tissue.
 - After a defined exposure period, the substance is removed by washing.
 - The viability of the tissue is assessed by measuring the conversion of a vital dye (e.g., MTT) into a colored formazan salt, which is quantified spectrophotometrically.[16]
- Data Analysis: If the cell viability is reduced below a certain threshold (typically $\leq 50\%$), the substance is classified as a skin irritant.[12][16]

Acute Eye Irritation/Corrosion - OECD Guideline 405

This in vivo test is used to determine the potential of a substance to cause eye irritation or corrosion.[8][9]

- Principle: The test substance is instilled into the conjunctival sac of one eye of an animal, with the other eye serving as a control. The eyes are then examined for signs of irritation or corrosion.
- Animal Model: The albino rabbit is the preferred species.[17]
- Procedure:
 - A single dose of the test substance is applied to one eye of the animal.[9]
 - The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[9]
 - Observations are made for corneal opacity, iris lesions, and conjunctival redness and swelling (chemosis).
- Data Analysis: The severity and reversibility of the ocular lesions are scored to classify the substance's irritation potential.[9] A weight-of-evidence analysis and in vitro testing are

strongly encouraged before conducting in vivo studies to minimize animal testing.[6][8][17][18]

Conclusion

Benzyl glycolate is a versatile compound with applications in various industries. While it is generally considered to have a favorable safety profile for its intended uses, the available toxicological data is limited. The GHS classification indicates that it can cause skin, eye, and respiratory irritation. Therefore, it is imperative that researchers, scientists, and drug development professionals adhere to strict safety protocols, including the use of appropriate personal protective equipment and proper handling and storage procedures. In the absence of comprehensive substance-specific toxicity data, a cautious approach is warranted.

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